

A Comparative Guide to User-Friendly Methods for Quantifying Iodine in Salt

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Iodine

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The accurate quantification of **iodine** in salt is crucial for monitoring the effectiveness of salt iodization programs, a key public health intervention to prevent **iodine** deficiency disorders. While the traditional iodometric titration method remains the gold standard for its accuracy, its requirement for a laboratory setting and skilled personnel has driven the development of more user-friendly and rapid analytical tools. This guide provides an objective comparison of these user-friendly methods against the traditional approach, supported by experimental data to aid researchers and professionals in selecting the most appropriate method for their needs.

Performance Comparison of Iodine Quantification Methods

The following table summarizes the quantitative performance of various user-friendly methods for **iodine** quantification in salt compared to the standard iodometric titration method. The data is compiled from several validation studies.

Method	Principle	Linearity (mg/kg)	Limit of Detection (LOD) / Determination Limit	Precision (Imprecision %)	Accuracy (Correlation with Titration, R ²)
Iodometric Titration (Reference Method)	Redox titration where iodine liberated from the salt reacts with a standard thiosulfate solution.	Wide, dependent on titrant concentration.	Typically low, but not always explicitly stated in comparative studies.	Intra-assay CV: 2.8% Inter-assay CV: 6.9%	Not Applicable (Reference)
iCheck Iodine (Portable Colorimeter)	Colorimetric; measures the intensity of a purple color reaction.[1]	5 - 75[1][2][3]	Determination Limit: 1 mg/kg[1][2][3]	Intra-assay: 0.5% - 0.9% Inter-assay: 1.5% - 2.5% Inter-operator: 1.2% - 4.9% [1][2][3]	R ² = 0.978[1][2][3]
WYD Iodine Checker	Colorimetric.	Not explicitly stated.	Not explicitly stated.	High precision and accuracy reported.[1]	Good correlation reported.[1]
Rapid Test Kits (RTK) / Spot Testing Kits	Starch-based color reaction; semi-quantitative based on color intensity.[4]	Categorical (e.g., 0, 7, 15, >30 ppm).[4]	Dependent on the kit; can distinguish iodized from non-iodized salt.[5]	Prone to variability and overestimation.[4]	Sensitivity: 82.1% - 97.1% Specificity: 40.4% - 90.4%[4][6][7][8]

UHPLC	Ultra-High-Performance Liquid Chromatography; detects iodide after reduction of iodate.[9]	10.0 - 50.0[9]	LOD: 1.2	Repeatability	
	mg/kg LOQ:		RSD: 0.4%	Recovery:	
	3.7 mg/kg[9]		Intermediate Precision	87.2% -	
			RSD: 1.6%[9]	106.9%[9]	

CV: Coefficient of Variation; RSD: Relative Standard Deviation; LOQ: Limit of Quantification.

Experimental Protocols

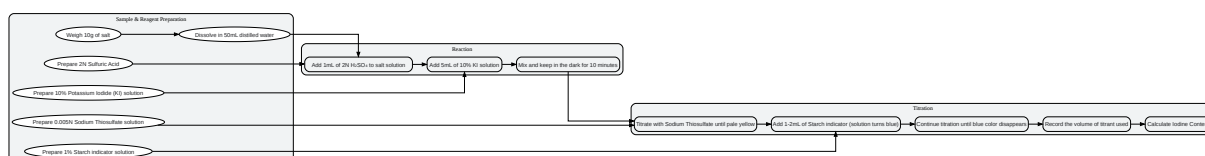
Detailed methodologies are crucial for the reproducibility of results. Below are the experimental protocols for the key methods discussed.

Iodometric Titration (Reference Method)

This method quantitatively determines the **iodine** content in salt through a redox titration.

Principle: Iodate in the salt is reduced to **iodine** by potassium iodide in an acidic solution. The liberated **iodine** is then titrated with a standardized sodium thiosulfate solution using a starch indicator.

Experimental Workflow:



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Caption: Workflow for Iodometric Titration.

Detailed Steps:

- Sample Preparation: Accurately weigh 10 grams of the salt sample and dissolve it in 50 mL of distilled water in a conical flask.[\[10\]](#)[\[11\]](#)
- Reaction: Add 1 mL of 2N sulfuric acid and 5 mL of 10% potassium iodide solution to the salt solution.[\[10\]](#)[\[11\]](#) Swirl the flask and allow it to stand in a dark place for 10 minutes to ensure the complete liberation of **iodine**.[\[10\]](#)
- Titration: Titrate the liberated **iodine** with a standardized 0.005 N sodium thiosulfate solution until the solution becomes a pale yellow color.

- **Endpoint Determination:** Add 1-2 mL of 1% starch solution as an indicator. The solution will turn a deep blue/purple color. Continue the titration with sodium thiosulfate, adding it drop by drop, until the blue color completely disappears.
- **Calculation:** The **iodine** content is calculated based on the volume of sodium thiosulfate solution used.

User-Friendly Method: iCheck Iodine

The iCheck **iodine** is a portable, user-friendly device that provides a quantitative measure of **iodine** in salt.

Principle: The method is based on a colorimetric reaction where the **iodine** in the salt sample reacts with a specific reagent to produce a colored compound. The intensity of the color, which is proportional to the **iodine** concentration, is measured by the device.^[1]

Experimental Workflow:



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Caption: Workflow for iCheck **iodine**.

Detailed Steps:

- The exact protocol is specific to the manufacturer's instructions provided with the iCheck **iodine** device and test kits. Generally, it involves dissolving a specified amount of salt in a solution, adding a reagent, and then measuring the resulting color change with the device.^[1]

User-Friendly Method: Rapid Test Kits (RTK) / Spot Testing

RTKs are simple, portable kits designed for rapid, semi-quantitative estimation of **iodine** in salt, making them suitable for field use.

Principle: These kits typically rely on the classic starch-**iodine** reaction. A test solution, usually containing starch and an oxidizing agent, is added to a salt sample. The **iodine** in the salt reacts to produce a blue-to-purple color, and the intensity of the color is visually compared to a color chart to estimate the **iodine** concentration.[4]

Experimental Workflow:



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- To cite this document: BenchChem. [A Comparative Guide to User-Friendly Methods for Quantifying Iodine in Salt]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b045235#validation-of-user-friendly-methods-for-quantifying-iodine-in-salt]

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